

An In-depth Technical Guide to [1-(4-Fluorophenyl)cyclobutyl]methanamine

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Compound of Interest

Compound Name:	[1-(4-Fluorophenyl)cyclobutyl]methanamine
CAS No.:	1017462-08-6
Cat. No.:	B3073349

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For Researchers, Scientists, and Drug Development Professionals

Foreword

[1-(4-Fluorophenyl)cyclobutyl]methanamine has emerged as a significant building block in contemporary medicinal chemistry. Its unique structural components—a conformationally rigid cyclobutyl ring and an electron-withdrawing fluorophenyl group—make it a valuable intermediate in the synthesis of targeted therapeutics. This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, and its pivotal role in drug discovery, particularly in the development of protein homeostasis modulators.

Section 1: Chemical Identity and Physicochemical Properties

[1-(4-Fluorophenyl)cyclobutyl]methanamine, identified by CAS number 1017462-08-6, possesses a well-defined molecular architecture that is key to its utility in drug design.

Structural Characterization

The molecule incorporates a cyclobutane ring, which imparts significant conformational rigidity. This rigidity can be advantageous for optimizing drug-receptor interactions by reducing the entropic penalty of binding. Attached to the same carbon of the cyclobutyl ring are a 4-fluorophenyl group and a methanamine moiety. The fluorine atom on the phenyl ring is a critical feature; its high electronegativity can modulate the electronic properties of the molecule, potentially enhancing binding affinity to biological targets and improving metabolic stability.^{[1][2]}

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **[1-(4-fluorophenyl)cyclobutyl]methanamine**. Its hydrochloride salt form is also commonly used in research and development.^[1]

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below.

Property	Value	Source
CAS Number	1017462-08-6	-
Molecular Formula	C ₁₁ H ₁₄ FN	PubChem
Molecular Weight	179.23 g/mol	PubChem
InChI Key	VJISR XVFSSVMQD-UHFFFAOYSA-N	Sigma-Aldrich
Canonical SMILES	C1CC(C1)(CC2=CC=C(C=C2)F)N	PubChem
Form	Solid	Sigma-Aldrich

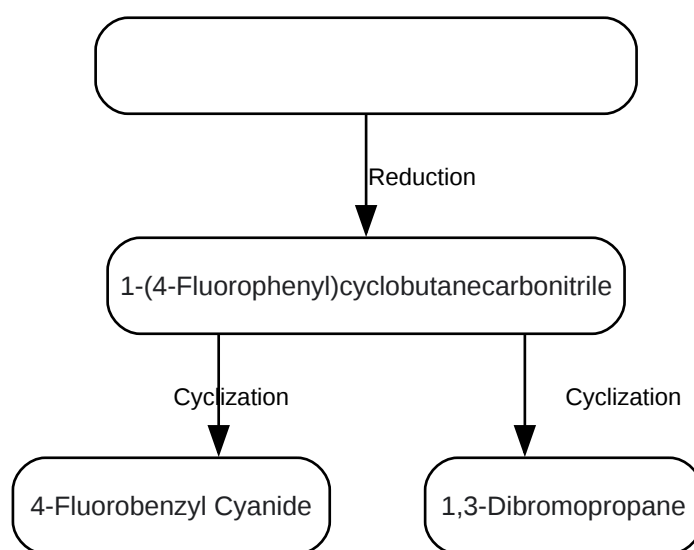
Note: Data for the free base form.

Section 2: Synthesis and Manufacturing

The synthesis of **[1-(4-Fluorophenyl)cyclobutyl]methanamine** is a critical process for its application in research and drug development. A common and effective route involves the reduction of a nitrile precursor.

Retrosynthetic Analysis

A logical retrosynthetic approach identifies 1-(4-fluorophenyl)cyclobutanecarbonitrile as the key intermediate. This nitrile can be synthesized from 4-fluorobenzyl cyanide and 1,3-dibromopropane.



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Caption: Retrosynthetic pathway for **[1-(4-Fluorophenyl)cyclobutyl]methanamine**.

Step-by-Step Synthesis Protocol

This protocol is adapted from established methods for analogous compounds and provides a reliable route to the target molecule.^[3]

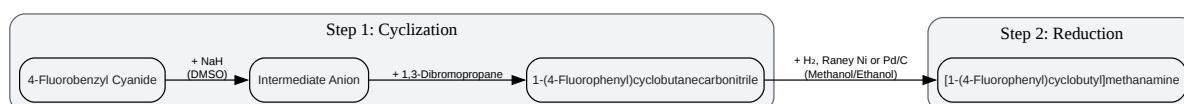
Step 1: Synthesis of 1-(4-Fluorophenyl)cyclobutanecarbonitrile

- **Reaction Setup:** To a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), add sodium hydride (2.2 equivalents, 60% dispersion in mineral oil).
- **Solvent Addition:** Add anhydrous dimethyl sulfoxide (DMSO) to create a slurry.
- **Reactant Addition:** Dissolve 4-fluorobenzyl cyanide (1.0 equivalent) in a minimal amount of anhydrous DMSO and add it dropwise to the sodium hydride slurry at room temperature. Stir for 30 minutes.

- Cyclization: Add 1,3-dibromopropane (1.1 equivalents) dropwise to the reaction mixture. Let the reaction stir at room temperature for 12-16 hours.
- Work-up: Carefully quench the reaction by adding water in an ice bath. Transfer the mixture to a separatory funnel and extract with diethyl ether (3x).
- Purification: Wash the combined organic layers with water and then brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude nitrile intermediate. Further purification can be achieved by column chromatography.

Step 2: Reduction of 1-(4-Fluorophenyl)cyclobutanecarbonitrile to **[1-(4-Fluorophenyl)cyclobutyl]methanamine**

- Catalyst and Solvent: In a hydrogenation vessel, dissolve the 1-(4-fluorophenyl)cyclobutanecarbonitrile intermediate in methanol or ethanol. Add a catalytic amount of Raney Nickel or Palladium on carbon (Pd/C) (typically 5-10% by weight).
- Hydrogenation: Seal the vessel, purge with hydrogen gas, and then pressurize to 50-100 psi.
- Reaction: Agitate the mixture at room temperature for approximately 12 hours, or until hydrogen uptake ceases.
- Filtration and Concentration: Carefully vent the hydrogen and filter the reaction mixture through a pad of Celite to remove the catalyst. Wash the filter cake with the reaction solvent.
- Isolation: Concentrate the filtrate under reduced pressure to yield **[1-(4-Fluorophenyl)cyclobutyl]methanamine**. Yields for this reduction step are typically around 75%.^[1]



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Caption: Synthetic workflow for **[1-(4-Fluorophenyl)cyclobutyl]methanamine**.

Section 3: Role in Drug Discovery and Pharmacology

[1-(4-Fluorophenyl)cyclobutyl]methanamine serves as a crucial synthetic intermediate for targeted therapeutics, most notably in the development of inhibitors for ATPase Associated with diverse cellular Activities (AAA) chaperone protein p97.^[1]

Mechanism of Action of p97 Inhibitors

Protein p97 plays a critical role in cellular protein quality control by regulating protein degradation pathways. In many cancers, malignant cells exhibit an increased reliance on p97 activity due to higher rates of protein synthesis and the accumulation of misfolded proteins.^[1] Therefore, inhibiting p97 is a promising strategy for selective cancer therapy.^[1]

The structural features of **[1-(4-Fluorophenyl)cyclobutyl]methanamine**, particularly its rigid cyclobutyl core and the 4-fluorophenyl group, are well-suited for incorporation into p97 inhibitor scaffolds.^[1] These features can enhance binding selectivity and potency by providing a rigid framework that restricts conformational flexibility, promoting specific interactions within the p97 binding site.^[1]

Potential Therapeutic Applications

While **[1-(4-Fluorophenyl)cyclobutyl]methanamine** itself is not a therapeutic agent, its derivatives are being investigated for several applications:

- **Oncology:** As a key component of p97 inhibitors, it contributes to the development of novel anti-cancer agents.^[1]
- **Neuropharmacology:** Structurally related compounds have shown affinity for neurotransmitter transporters like the norepinephrine transporter (NET), suggesting potential for the development of PET tracers for neuroimaging.^[1]

- Antidepressant Activity: Methanamine-derived structures have shown promise in the treatment of depression, indicating another potential avenue for research.[\[1\]](#)

Section 4: Analytical Characterization

Rigorous analytical testing is essential to confirm the identity, purity, and quality of **[1-(4-Fluorophenyl)cyclobutyl]methanamine**.

Chromatographic and Spectrometric Analysis

Analytical Method	Expected Results
High-Performance Liquid Chromatography (HPLC)	Purity >95%
Liquid Chromatography-Mass Spectrometry (LC-MS)	Confirms the molecular ion peak.
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H NMR and ¹³ C NMR spectra confirm the chemical structure.

Example ¹H NMR Data (Methanol-d₄):

- Aromatic protons: δ 7.40–7.30 ppm
- Methylene protons (CH₂N): δ 4.16 ppm
- Cyclobutyl protons: δ 2.50–1.80 ppm[\[1\]](#)

Section 5: Safety, Handling, and Storage

Proper handling and storage are crucial when working with **[1-(4-Fluorophenyl)cyclobutyl]methanamine** to ensure laboratory safety.

Hazard Identification

Based on available safety data sheets for this and structurally similar compounds, the following hazards may be present:

- Harmful if swallowed.[\[4\]](#)

- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[4][5][6]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[5][6]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[4][5]

First Aid Measures

- Skin Contact: Remove contaminated clothing and wash skin with plenty of soap and water. [5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
- Ingestion: Rinse mouth. Do not induce vomiting. Seek immediate medical attention.[5][6]
- Inhalation: Remove person to fresh air and keep comfortable for breathing.[4]

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.[5][6]
- Store away from heat, sparks, and open flames.[6]
- Recommended storage temperature may be 2-8°C for long-term stability.[4]

Conclusion

[1-(4-Fluorophenyl)cyclobutyl]methanamine is a strategically important molecule in modern drug discovery. Its unique structural characteristics provide a robust platform for the design of potent and selective therapeutic agents, particularly in the realm of oncology through the inhibition of protein p97. This guide has provided a detailed overview of its chemical properties, a reliable synthetic protocol, its pharmacological context, and essential safety information to support its effective use in research and development.

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